

Application of Glauberite as a Paleoclimate Indicator: Application Notes and Protocols

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Compound of Interest

Compound Name: *Glauberite*

Cat. No.: *B1149158*

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Introduction

Glauberite, a monoclinic sodium calcium sulfate mineral with the formula $\text{Na}_2\text{Ca}(\text{SO}_4)_2$, is a significant paleoclimate indicator, primarily providing insights into arid and evaporitic paleoenvironments. Its precipitation from sodium- and calcium-rich brines is intrinsically linked to climatic conditions that favor intense evaporation. The presence, crystal morphology, and geochemical composition of **glauberite** and its associated minerals can be used to reconstruct past climatic parameters such as temperature, humidity, and the chemical composition of ancient water bodies. Due to its solubility, **glauberite** is often found as pseudomorphs or casts, which also serve as valuable indicators of past environmental conditions.

This document provides detailed application notes and protocols for the use of **glauberite** in paleoclimate research, with a focus on geochemical analysis techniques, including stable isotope analysis and fluid inclusion studies.

Data Presentation

Table 1: Representative Homogenization Temperatures from Fluid Inclusions in Evaporite Minerals

The following table presents representative homogenization temperature (T_h) data from fluid inclusions in halite, a mineral often associated with **glauberite** in evaporitic settings. This data

serves as an analogue for the types of paleotemperature information that can be extracted from fluid inclusions in **glauberite**.

Stratigraphic Interval (Depth)	Minimum T _h (°C)	Maximum T _h (°C)	Mean T _h (°C)	Number of Measurements	Reference
1754.87 m	17.7	41.1	-	-	[Late Paleocene paleoclimate recorded in fluid inclusion of halite in Subei basin, East China]
1756.82 m	21.5	49.2	-	-	[Late Paleocene paleoclimate recorded in fluid inclusion of halite in Subei basin, East China]
1758.61 m	21.2	51.2	-	-	[Late Paleocene paleoclimate recorded in fluid inclusion of halite in Subei basin, East China]
1759.58 m	25.7	51.2	-	-	[Late Paleocene paleoclimate recorded in fluid inclusion of halite in Subei basin, East China]

1760.52 m	26.7	48.7	-	-	[Late Paleocene paleoclimate recorded in fluid inclusion of halite in Subei basin, East China]
1763.57 m	28.1	50.1	-	-	[Late Paleocene paleoclimate recorded in fluid inclusion of halite in Subei basin, East China]
1768.21 m	25.1	45.3	-	-	[Late Paleocene paleoclimate recorded in fluid inclusion of halite in Subei basin, East China]
1770.31 m	28.4	50.1	-	-	[Late Paleocene paleoclimate recorded in fluid inclusion of halite in Subei basin, East China]
Permian Nippewalla Group	21	50	-	-	[Permian paleoclimate data from

fluid
inclusions in
halite]

Note: The absence of specific mean T_h and the number of measurements in some entries reflects the data available in the cited sources.

Experimental Protocols

Protocol 1: Sample Collection and Preparation

- Field Sampling:
 - Collect **glauberite** samples from well-characterized stratigraphic sections.
 - Document the sedimentary context, including associated minerals (e.g., halite, gypsum, anhydrite) and sedimentary structures.
 - For pristine **glauberite** crystals, handle with care to avoid dissolution or alteration.
 - For pseudomorphs or casts, collect both the altered mineral and the surrounding matrix.
 - Seal samples in airtight containers to prevent changes in hydration state.
- Laboratory Preparation:
 - For stable isotope analysis of sulfate ($\delta^{18}\text{O}$ and $\delta^{34}\text{S}$), carefully separate **glauberite** crystals from the matrix.
 - Grind the purified **glauberite** to a fine powder using an agate mortar and pestle.
 - For fluid inclusion analysis, prepare doubly polished thick sections (100-200 μm) of the **glauberite** crystals.

Protocol 2: Stable Isotope Analysis of Glauberite (Adapted from protocols for other sulfates)

This protocol is adapted from established methods for other sulfate minerals like gypsum, as detailed protocols for **glauberite** are not widely published.

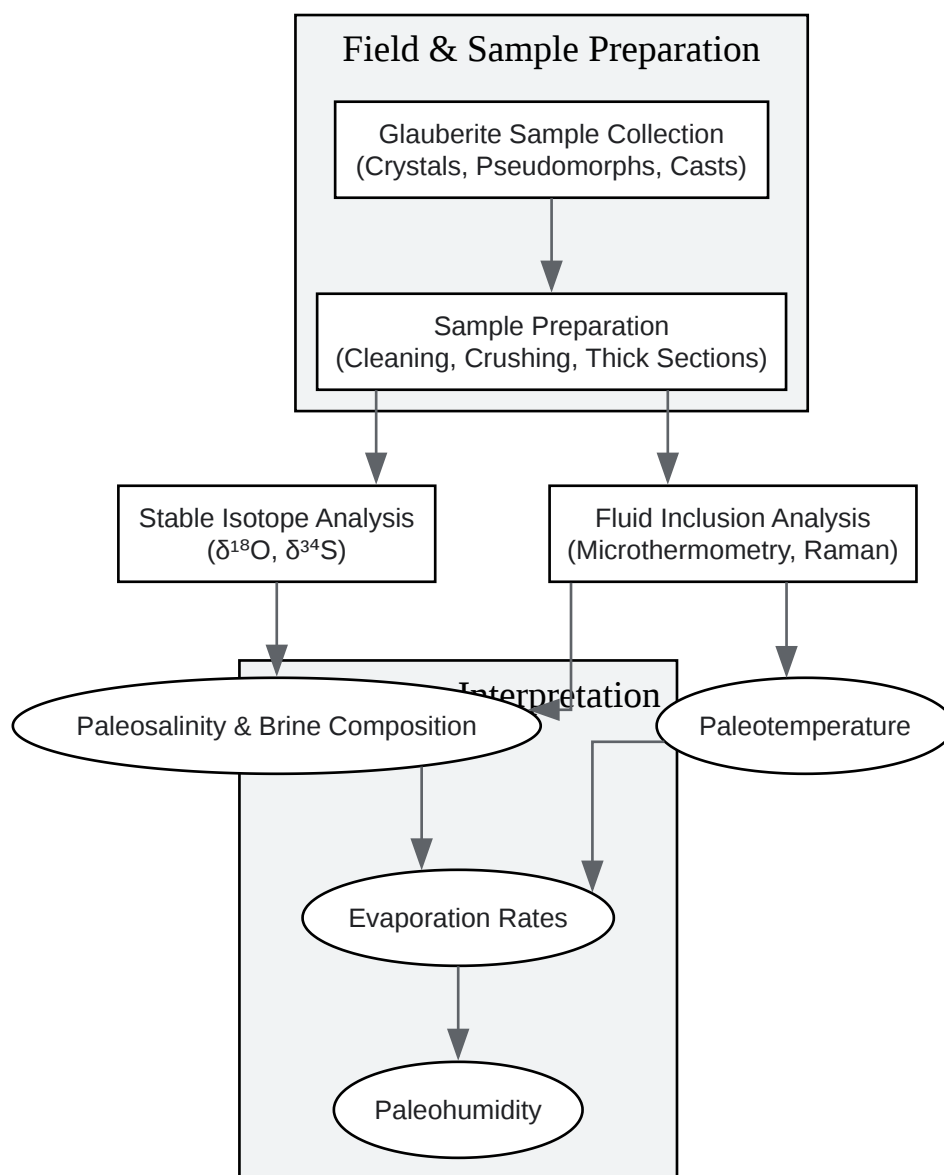
- Oxygen Isotope Analysis of Sulfate ($\delta^{18}\text{O}$):
 - Weigh approximately 20-30 mg of the powdered **glauberite** sample into a silver capsule.
 - Samples are loaded into a high-temperature pyrolysis reactor (e.g., a TC/EA - Thermal Conversion/Elemental Analyzer).
 - The sample is heated to $\sim 1450^\circ\text{C}$, causing the release of oxygen as CO.
 - The resulting CO gas is carried by a helium stream through a gas chromatography column to separate it from other gases.
 - The purified CO gas is then introduced into an isotope ratio mass spectrometer (IRMS) for $\delta^{18}\text{O}$ analysis.
 - Standard reference materials with known $\delta^{18}\text{O}$ values must be analyzed alongside the samples for calibration.
- Sulfur Isotope Analysis of Sulfate ($\delta^{34}\text{S}$):
 - Weigh approximately 2-5 mg of the powdered **glauberite** sample into a tin capsule.
 - Introduce the sample into an elemental analyzer coupled to an IRMS.
 - The sample is combusted at high temperature ($\sim 1020^\circ\text{C}$) in the presence of V_2O_5 to produce SO_2 gas.
 - The SO_2 gas is chromatographically separated and introduced into the IRMS for $\delta^{34}\text{S}$ analysis.
 - Calibrate results using international sulfur isotope standards.

Protocol 3: Fluid Inclusion Analysis

- Petrographic Analysis:

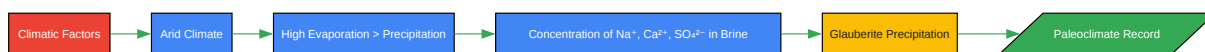
- Examine the doubly polished thick sections under a petrographic microscope to identify primary, secondary, and pseudosecondary fluid inclusions.
- Document the size, shape, and distribution of fluid inclusion assemblages (FIAs).
- Note the phases present at room temperature (e.g., liquid, vapor, solid daughter minerals).
- Microthermometry:
 - Use a calibrated fluid inclusion heating-freezing stage (e.g., Linkam THMSG600) mounted on a microscope.
 - Freezing Runs:
 - Cool the sample to observe the freezing of the fluid inclusion.
 - Slowly heat the sample to measure the final melting temperature of ice ($T_{m,ice}$), which is used to determine the salinity of the trapped brine.
 - Measure the eutectic temperature (T_e) to infer the dominant salt composition.
 - Heating Runs:
 - Heat the sample to observe the homogenization of the liquid and vapor phases.
 - The homogenization temperature (T_h) provides a minimum estimate of the fluid trapping temperature.^{[1][2]}
- Raman Spectroscopy:
 - Use a confocal Raman spectrometer to non-destructively analyze the composition of the fluid and any daughter minerals within the inclusions.
 - This can identify dissolved species such as SO_4^{2-} , CO_2 , and organic compounds.

Mandatory Visualization



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Caption: Experimental workflow for **glauberite**-based paleoclimate reconstruction.



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Caption: Logical relationship between climate and **glauberite** formation.

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References

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